

Safety and handling precautions for ethyl isobutyrylacetate

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Compound of Interest

Compound Name: Ethyl isobutyrylacetate

Cat. No.: B043150

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An In-depth Technical Guide to the Safety and Handling of **Ethyl Isobutyrylacetate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl isobutyrylacetate (CAS No. 7152-15-0), also known as ethyl 4-methyl-3-oxopentanoate, is a beta-keto ester utilized in various chemical syntheses.[1] Its structural features make it a valuable building block in the development of more complex molecules, including pharmaceutical intermediates. As with any chemical reagent, a thorough understanding of its properties and associated hazards is paramount for ensuring laboratory safety. This guide provides comprehensive safety and handling information for **ethyl isobutyrylacetate**, compiled from reputable safety data sheets (SDS) to support researchers and professionals in its safe application.

Hazard Identification and Classification

Ethyl isobutyrylacetate is classified as a flammable liquid and vapor.[2][3] While its toxicological properties have not been fully investigated, it is known to cause irritation upon contact.[1]

- GHS Classification: Flammable Liquid, Category 3[2][3]
- Signal Word: Warning[2]

- Hazard Statements: H226: Flammable liquid and vapor[3]
- Primary Hazards: May cause eye, skin, respiratory, and digestive tract irritation.[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **ethyl isobutyrylacetate** is provided below. This data is essential for designing experiments, understanding its behavior under various conditions, and planning for safe storage and handling.

Property	Value	Reference(s)
CAS Number	7152-15-0	[1][2]
Molecular Formula	C ₈ H ₁₄ O ₃ / (CH ₃) ₂ CHCOCH ₂ COOC ₂ H ₅	[3]
Molecular Weight	158.19 g/mol	[3]
Appearance	Clear, colorless liquid	[1]
Boiling Point	173 °C (literature)	
Melting Point	-9 °C (literature)	
Density	0.98 g/mL at 25 °C (literature)	
Refractive Index	n ₂₀ /D 1.425 (literature)	

Fire and Explosion Hazard Data

Ethyl isobutyrylacetate is a flammable liquid, presenting a significant fire risk if not handled and stored correctly.[1][2] All work should be conducted away from open flames, sparks, and other sources of ignition.

Property	Value	Reference(s)
Flash Point	44 °C (111.2 °F) - Closed Cup	[1]
Autoignition Temperature	Not available	[1]
Explosion Limits	Lower: Not available, Upper: Not available	[1]
Suitable Extinguishing Media	Water spray, dry chemical, carbon dioxide, or appropriate foam.	[1][2]
Hazardous Combustion Products	Carbon monoxide, carbon dioxide, irritating and toxic fumes.	[1][2]

Detailed Safety and Handling Protocols

Adherence to strict safety protocols is mandatory when working with **ethyl isobutyrylacetate** to minimize exposure and prevent accidents.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Use only in a well-ventilated area.[1] Process enclosures, local exhaust ventilation, or other engineering controls should be used to maintain airborne levels below any recommended exposure limits.[1]
- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][2]
- Skin Protection: Wear appropriate chemical-resistant gloves and protective clothing to prevent skin exposure.[1][2]
- Respiratory Protection: If exposure limits are exceeded or if irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[1][2]

Handling Procedures

- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Avoid ingestion and inhalation.[\[1\]](#)
- Keep away from heat, sparks, and open flames.[\[2\]](#)
- Use spark-proof and explosion-proof equipment.[\[1\]](#)[\[2\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[2\]](#)
- Empty containers retain product residue and can be dangerous; do not pressurize, cut, weld, or expose them to ignition sources.[\[1\]](#)

Storage Requirements

- Store in a designated "Flammables-area."[\[1\]](#)
- Keep containers tightly closed when not in use.[\[1\]](#)
- Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)
- Keep away from all sources of ignition, including heat, sparks, and flames.[\[1\]](#)[\[2\]](#)
- Store away from incompatible substances, such as strong oxidizing agents.[\[1\]](#)[\[2\]](#)

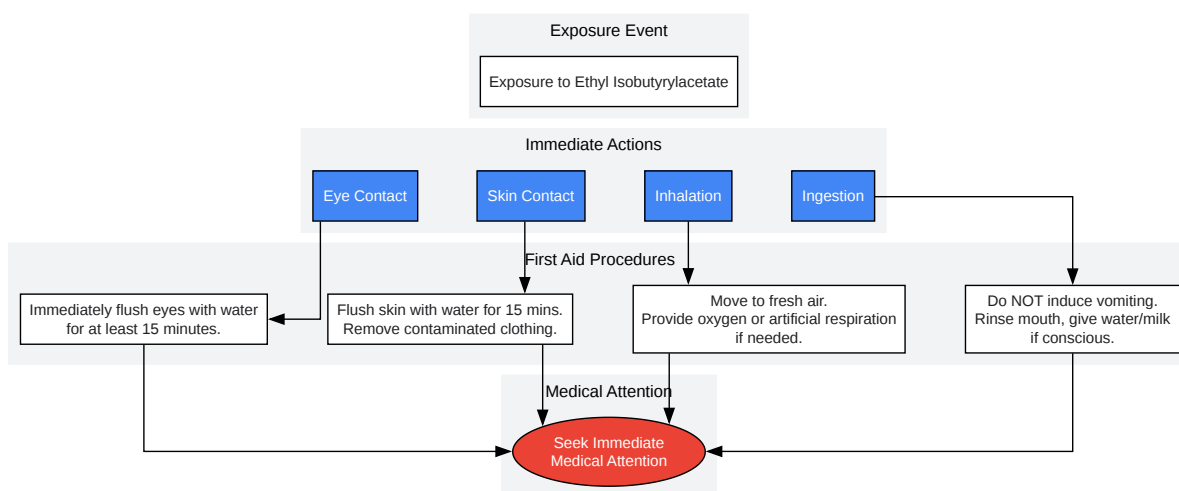
Emergency Procedures and Experimental Workflows

The following sections and diagrams outline the required responses to emergency situations involving **ethyl isobutyrylacetate**.

First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure. Always seek medical attention following any exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.[1][2]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Get medical aid.[1][2]
- Inhalation: Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical aid.[1][2]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.[1]



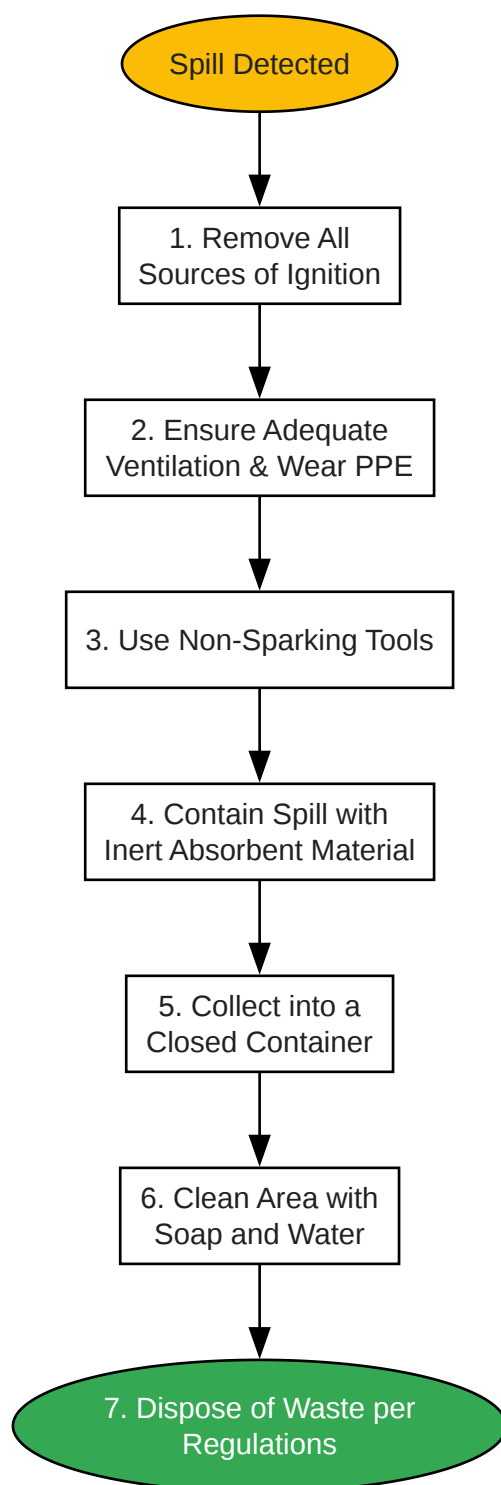
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Caption: First aid workflow following exposure to **ethyl isobutyrylacetate**.

Accidental Release Measures

A prompt and safe response is required to mitigate the hazards of a spill.

- Personal Precautions: Ensure adequate ventilation and wear proper personal protective equipment (PPE) as outlined in Section 5.1.[\[1\]](#)[\[2\]](#)
- Environmental Precautions: Prevent the spill from entering drains or waterways.
- Containment and Cleanup:
 - Remove all sources of ignition immediately.[\[1\]](#)[\[2\]](#)
 - Use non-sparking tools and explosion-proof equipment.[\[1\]](#)[\[2\]](#)
 - Soak up the spill with an inert absorbent material such as sand, silica gel, dry lime, or soda ash.[\[1\]](#)[\[2\]](#)
 - Collect the material and place it in a suitable, closed container for disposal.[\[1\]](#)[\[2\]](#)
 - Wash the spill area with soap and water after material pickup is complete.[\[1\]](#)



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